

Proper Disposal Procedures for SKF 104976 Alternator Bearing

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SKF 104976

Cat. No.: B1681005

[Get Quote](#)

Essential Safety and Logistical Information for Disposal and Recycling

Initial research indicates that "**SKF 104976**" refers to an SKF Drive End Alternator Bearing for a 1975-1978 Volvo 244, a mechanical component, rather than a chemical substance. Therefore, the disposal procedures outlined below pertain to a used automotive part and focus on material recycling and environmentally responsible handling, not on chemical waste protocols. The primary goal is to follow the waste hierarchy of Reduce, Reuse, and Recycle.[1]

Initial Handling and Inspection

Before disposal, the bearing should be removed from the alternator assembly. Wear appropriate personal protective equipment (PPE), such as gloves, to protect from residual grease and sharp edges.

Step-by-Step Inspection for Reuse Potential:

- **Visual Examination:** Inspect the bearing for significant damage, such as cracks, fractures, or extensive corrosion.
- **Functional Check:** If possible, assess the bearing's smoothness of rotation. Any grinding, roughness, or excessive play indicates that it is at the end of its service life.
- **Consultation for Remanufacturing:** SKF recommends having a used bearing inspected by an SKF Application Engineer or a bearing specialist to determine if it is a candidate for

remanufacturing.[1][2] SKF has specialized remanufacturing services that can extend the life of bearings, which is the most environmentally and economically sound option.[1][3][4]

Component Material Breakdown and Disposal Path

If the bearing is deemed unsuitable for reuse or remanufacturing, the next step is recycling. Bearings are primarily made of high-quality steel that can be recycled almost indefinitely.[2] The following table summarizes the typical materials found in an SKF alternator bearing and the recommended disposal procedure for each.

Component	Material Composition	Disposal/Recycling Procedure
Rings & Rolling Elements	High-quality carbon chromium steel (e.g., 100Cr6) or specialized steel like SKF 3M. [5]	Recycle as high-quality steel scrap. These components do not need to be separated for general metal recycling.[1]
Cage	Stamped sheet steel, brass, or polymer (e.g., Polyamide).[1] [6]	If steel, the entire bearing can be recycled as a single unit.[1] If brass or polymer, it is preferable to separate them for recycling as pure brass or plastic, respectively. If separation is not feasible, the whole bearing can be recycled as general metallic material.[1]
Seals/Shields	Typically made of synthetic rubber or sheet steel.	If possible, separate from the bearing and recycle according to the material type (plastic/rubber or steel).
Lubricant	Polyurea grease with synthetic oil is common in alternator bearings.[5]	Residual grease should be carefully removed and collected. Industrial greases may contain chemicals harmful to the environment and should be disposed of at a designated industrial waste or hazardous waste facility in accordance with local environmental laws. [1][2] Do not dispose of in household waste or drains.

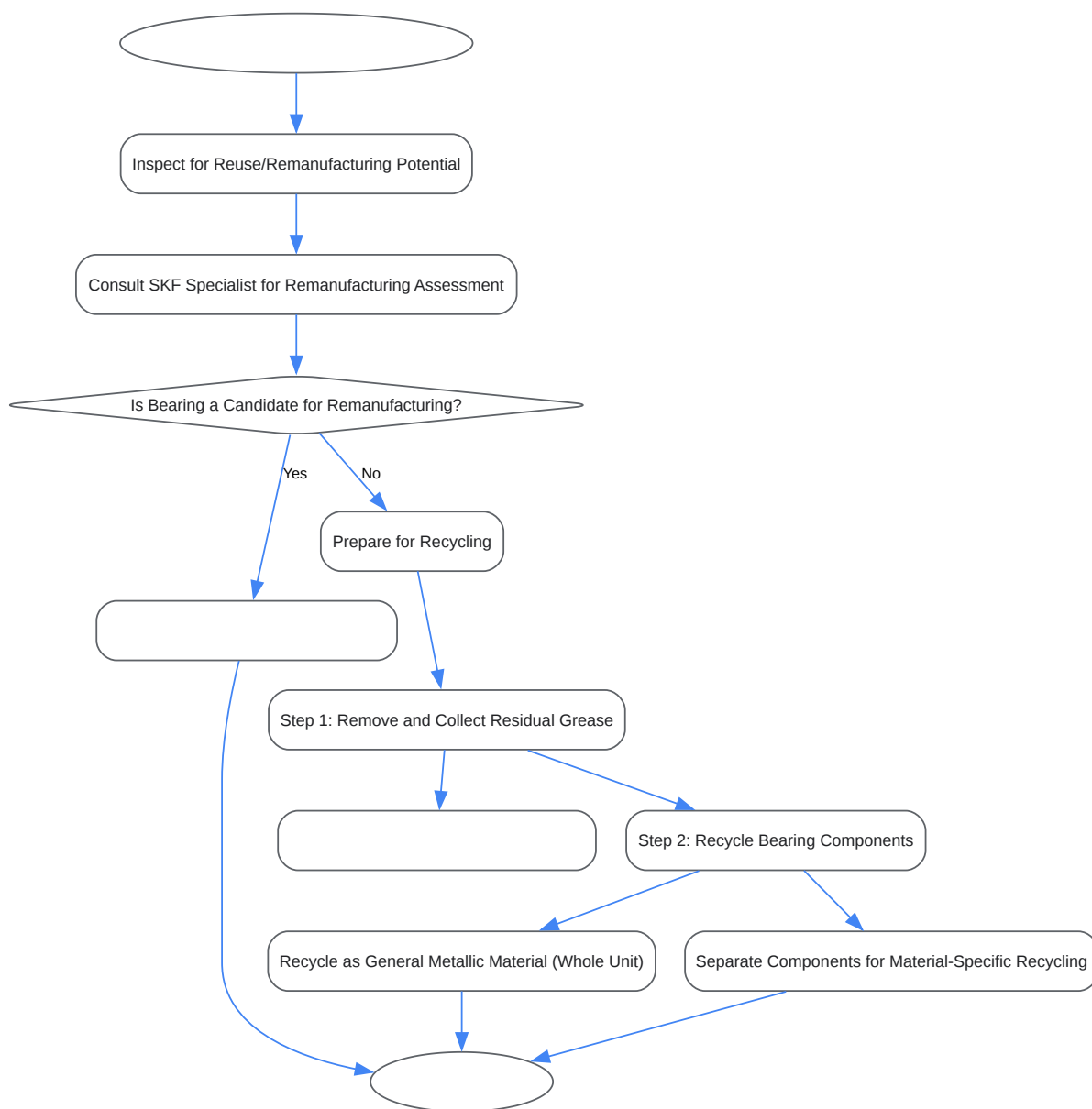
Step-by-Step Disposal and Recycling Protocol

- Degreasing: To the extent possible, wipe off excess grease from the bearing.[1] Collect the grease and contaminated rags in a sealed, leak-proof container.

- Grease Disposal: Take the container of used grease to a local recycling center that accepts used oil and grease, or to an automotive service shop that offers this service.[\[7\]](#)
- Bearing Recycling:
 - Option A (Whole Unit): The simplest method is to take the entire bearing (after degreasing) to a scrap metal recycling facility. The whole bearing can be recycled as general metallic material.[\[1\]](#)
 - Option B (Component Separation): For optimal recycling value, you can disassemble the bearing and separate the components by material type (steel, brass, polymer). This allows for more targeted recycling streams.[\[1\]](#)
- Container and Waste Management: All containers used for storing waste materials should be in good condition, clearly labeled, and stored in a designated area.[\[1\]](#)

Disposal and Recycling Workflow

The following diagram illustrates the decision-making process for the proper handling of a used **SKF 104976** alternator bearing.



[Click to download full resolution via product page](#)

Disposal workflow for the **SKF 104976** bearing.

By following these procedures, researchers, scientists, and professionals can ensure the environmentally responsible disposal of used automotive components like the **SKF 104976** alternator bearing, contributing to a circular economy and minimizing waste.[8] Always adhere to local laws and regulations regarding waste disposal and recycling.[1][7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.skfmediahub.skf.com [cdn.skfmediahub.skf.com]
- 2. SKF [skf.com]
- 3. SKF [skf.com]
- 4. SKF [skf.com]
- 5. Powerful car alternator bearing design - Evolution [evolution.skf.com]
- 6. SKF [skf.com]
- 7. how to dispose of automotive parts [cbiestube.com]
- 8. smbbearings.com [smbbearings.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for SKF 104976 Alternator Bearing]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1681005#skf-104976-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com